

Physical and chemical properties of Carboplatin-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carboplatin-d4

Cat. No.: B15557316

[Get Quote](#)

An In-Depth Technical Guide to **Carboplatin-d4**

Introduction

Carboplatin-d4 is the deuterium-labeled version of Carboplatin, a second-generation platinum-based chemotherapeutic agent.[1][2] Developed as an analog of Cisplatin, Carboplatin exhibits a similar mechanism of action but with a more favorable toxicity profile, notably reduced nephrotoxicity.[3][4][5] **Carboplatin-d4** serves a critical role in research and clinical settings, primarily as an internal standard for the accurate quantification of Carboplatin in biological matrices using mass spectrometry techniques like GC-MS or LC-MS.[1][6] This guide provides a comprehensive overview of its physical and chemical properties, mechanism of action, and relevant experimental protocols for its handling and analysis.

Physical and Chemical Properties

Carboplatin-d4 is a white to off-white crystalline solid.[7] Its key identifiers and properties are summarized below.

Table 1: General Properties of Carboplatin-d4

Property	Value	References
IUPAC Name	(SP-4-2)-diammine[1,1-cyclobutanedicarboxylato(2-)-κO,κO']-platinum-d4	[6]
Synonyms	CDDCA-d4, cis-Diammine(1,1-cyclobutanedicarboxylato)platinum(II)-d4, CBDCA-d4	[6]
CAS Number	41575-94-4 (unlabeled)	[5]
Molecular Formula	C ₆ H ₈ D ₄ N ₂ O ₄ Pt	[5][6]
Appearance	White to Off-White Solid/Crystals	[7]
Purity	≥98-99% deuterated forms (d ₁ -d ₄)	[5][6]

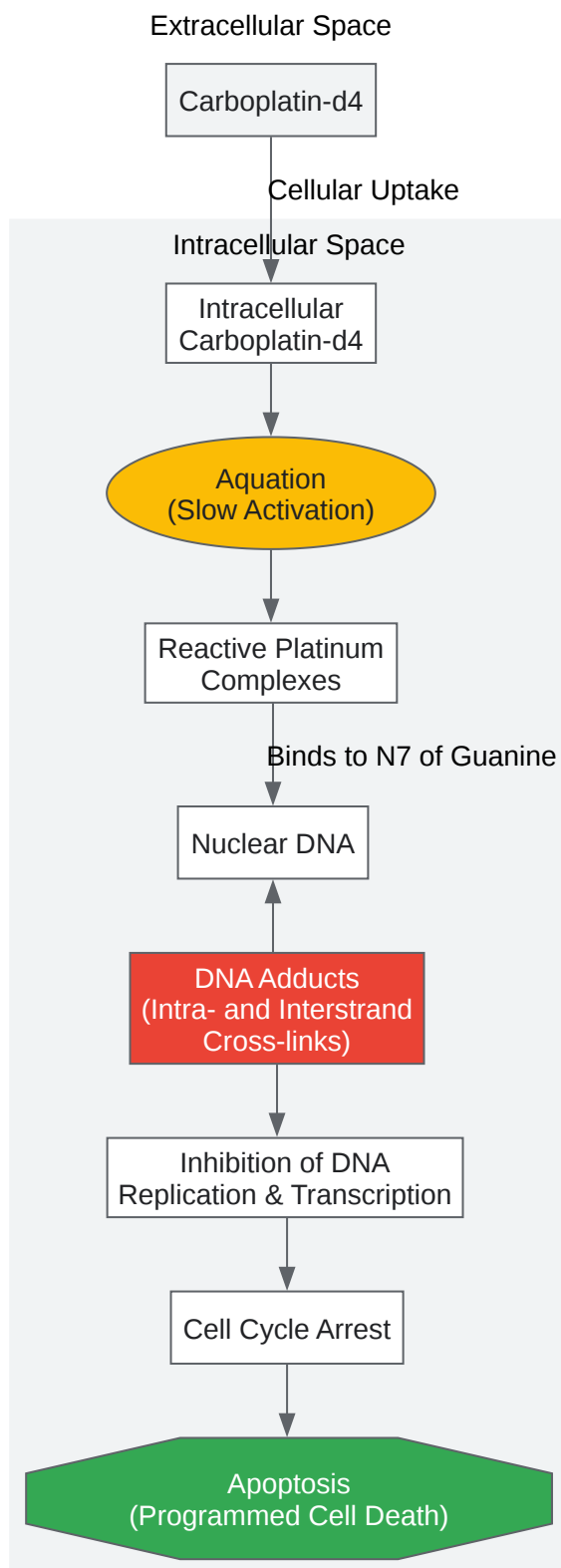
Table 2: Physicochemical Data of Carboplatin-d4

Property	Value	References
Molecular Weight	375.27 - 375.3 g/mol	[5][6]
Melting Point	>225°C (with decomposition)	[4][7]
Solubility	Slightly soluble in Water and Methanol.	[6][7]
Storage	Hygroscopic, store at -20°C under an inert atmosphere.	[7]
Stability	Hygroscopic.[7] Limited stability in aqueous solutions at -25°C.[8] Stable in plasma at room temperature for up to 8 hours before ultrafiltration.[9]	

Mechanism of Action

The mechanism of action for **Carboplatin-d4** is identical to that of unlabeled Carboplatin. As a DNA synthesis inhibitor, its primary target is cellular DNA.[\[1\]](#)[\[2\]](#)[\[10\]](#)

- **Cellular Uptake and Activation:** After administration, Carboplatin enters the cell. Inside the cell, it undergoes slow aquation, where the dicarboxylate ligand is replaced by water molecules. This process activates the compound, forming reactive platinum complexes.[\[11\]](#)[\[12\]](#) This activation rate is slower compared to its predecessor, Cisplatin.[\[12\]](#)
- **DNA Binding and Cross-linking:** The activated platinum species are electrophilic and readily bind to nucleophilic sites on DNA, primarily the N7 position of guanine and adenine bases. This binding results in the formation of DNA adducts.[\[10\]](#) The primary lesions are intrastrand and interstrand cross-links in the DNA double helix.[\[3\]](#)[\[11\]](#)[\[13\]](#)[\[14\]](#)
- **Inhibition of DNA Synthesis and Apoptosis:** The formation of these DNA cross-links distorts the DNA structure, which physically obstructs the processes of DNA replication and transcription.[\[1\]](#)[\[3\]](#)[\[11\]](#) This interference with essential cellular machinery leads to cell cycle arrest and ultimately triggers apoptosis (programmed cell death).[\[10\]](#)



[Click to download full resolution via product page](#)

Figure 1: Mechanism of action of Carboplatin.

Experimental Protocols

Carboplatin-d4 is primarily used as an internal standard in bioanalytical methods. The following sections detail common experimental procedures.

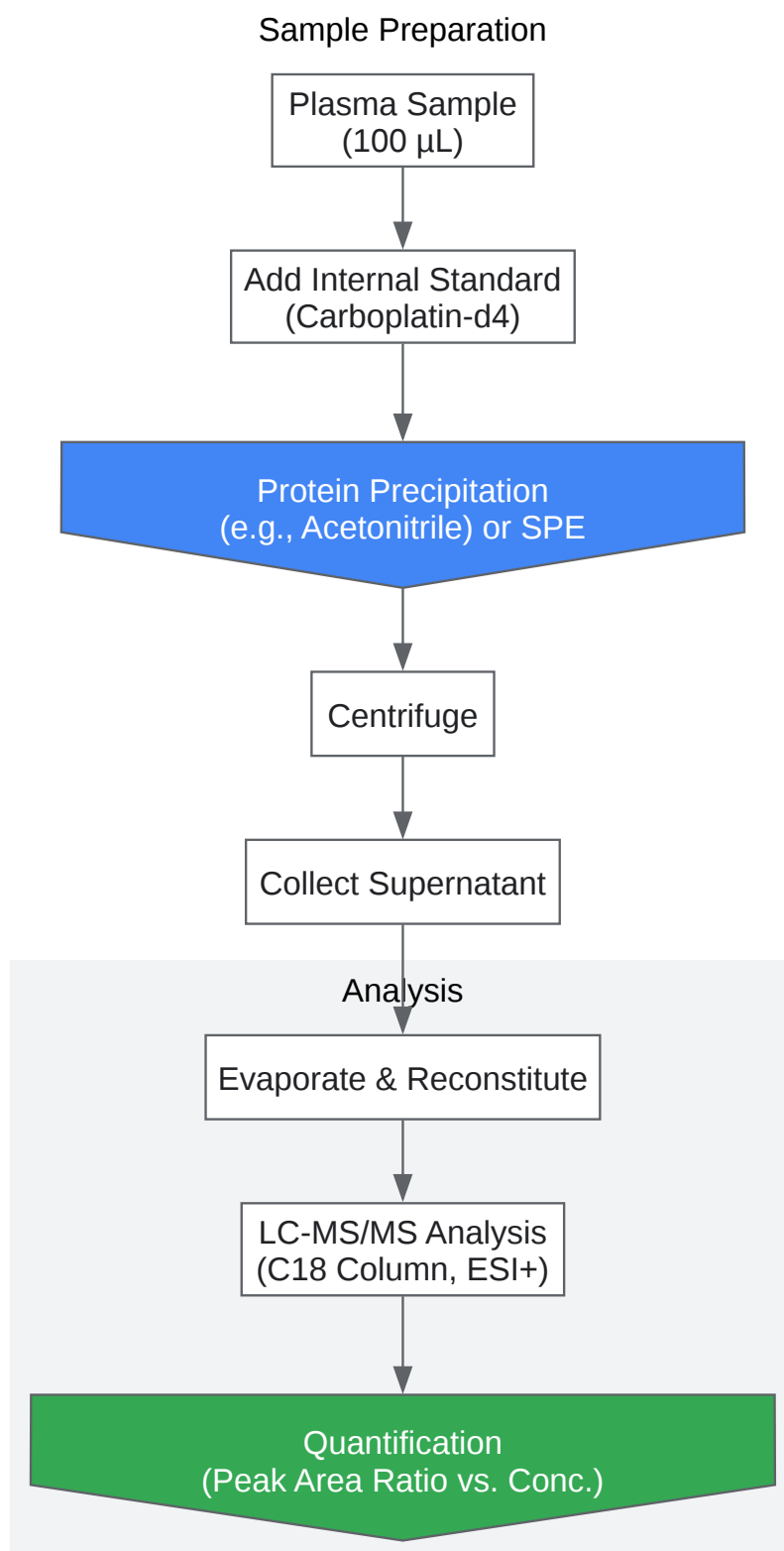
Quantification in Biological Matrices via LC-MS/MS

This protocol provides a general workflow for the quantification of Carboplatin in human plasma using **Carboplatin-d4** as an internal standard.

Methodology:

- Sample Collection and Preparation:
 - Collect whole blood samples in appropriate anticoagulant tubes.
 - Centrifuge to separate plasma. Plasma should be stored frozen until analysis.^[8] Note: Carboplatin is stable in plasma for up to 8 hours at room temperature (22°C) prior to further processing.^[9]
 - Thaw plasma samples and vortex.
- Extraction:
 - To a 100 µL aliquot of plasma, add the internal standard (**Carboplatin-d4**).
 - Protein Precipitation: Add a protein precipitating agent like acetonitrile. Vortex vigorously and then centrifuge to pellet the precipitated proteins.^[15]
 - Solid-Phase Extraction (SPE): Alternatively, use SPE cartridges for extraction, which can provide a cleaner sample. This has been shown to yield recoveries of ~59% from plasma.^[16]
 - Transfer the resulting supernatant to a new 96-well plate or vial.
- LC-MS/MS Analysis:

- Evaporate the supernatant to dryness under a stream of nitrogen and reconstitute in the mobile phase.[15]
- Chromatography: Inject the reconstituted sample into an HPLC system. Separation is typically achieved on a reverse-phase column (e.g., C18).[15][16]
- A typical mobile phase consists of an aqueous component with a weak acid (e.g., 0.5% acetic acid) and an organic component (e.g., acetonitrile).[16]
- Mass Spectrometry: The column effluent is directed to a tandem mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode.[15][16]
- Monitor the specific parent-to-daughter ion transitions for both Carboplatin and the **Carboplatin-d4** internal standard using Multiple Reaction Monitoring (MRM).
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards.
 - Determine the concentration of Carboplatin in the unknown samples by interpolation from the calibration curve.



[Click to download full resolution via product page](#)

Figure 2: Workflow for LC-MS/MS quantification.

Stability Testing of Carboplatin Solutions

The stability of Carboplatin is highly dependent on the diluent, concentration, temperature, and container.

Methodology for Infusion Solution Stability:

- Solution Preparation:
 - Prepare Carboplatin solutions at clinically relevant concentrations (e.g., 0.2 mg/mL) in infusion bags (e.g., 5% dextrose in polypropylene bags).[\[17\]](#)[\[18\]](#)
 - Store the bags under specified conditions (e.g., room temperature, protected from light).[\[17\]](#)[\[18\]](#)
- Sampling:
 - Withdraw aliquots from the infusion bags at predetermined time points (e.g., 0, 3, 6, and 24 hours).[\[17\]](#)[\[18\]](#)
- Analysis:
 - Analyze the samples immediately using a stability-indicating HPLC-UV method.
 - Chromatography: Use a suitable column (e.g., Zorbax eclipse XDB-C18) with an isocratic mobile phase (e.g., water-methanol, 98:2 v/v).[\[17\]](#)[\[18\]](#)
 - Detection: Monitor the effluent at a specific wavelength (e.g., 229 nm or 230 nm).[\[8\]](#)[\[19\]](#)
- Evaluation:
 - Stability is typically defined as the retention of at least 90% of the initial concentration.
 - Assess for the appearance of degradation peaks in the chromatogram. A solution of 0.2 mg/mL Carboplatin in 5% dextrose is considered stable for 24 hours at room temperature.[\[17\]](#)[\[18\]](#)

Conclusion

Carboplatin-d4 is an indispensable tool for the bioanalysis of Carboplatin. Its physical and chemical properties are well-characterized, and its primary application as an internal standard is supported by robust and validated analytical methods. A thorough understanding of its properties, mechanism of action, and the experimental protocols for its use is essential for researchers, scientists, and drug development professionals working with this important antineoplastic agent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Carboplatin-d4 - Ruixibiotech [ruixibiotech.com]
- 3. Carboplatin - Wikipedia [en.wikipedia.org]
- 4. Carboplatin-D4 [chemicalbook.com]
- 5. scbt.com [scbt.com]
- 6. caymanchem.com [caymanchem.com]
- 7. Carboplatin-D4 CAS#: [m.chemicalbook.com]
- 8. High-performance liquid chromatographic procedures for the analysis of carboplatin in human plasma and urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Quantification and clinical application of carboplatin in plasma ultrafiltrate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. toku-e.com [toku-e.com]
- 11. news-medical.net [news-medical.net]
- 12. drugs.com [drugs.com]
- 13. go.drugbank.com [go.drugbank.com]
- 14. Carboplatin | C₆H₁₂N₂O₄Pt | CID 10339178 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. medpace.com [medpace.com]

- 16. Determination of carboplatin in plasma and tumor by high-performance liquid chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. docta.ucm.es [docta.ucm.es]
- 18. Stability of carboplatin infusion solutions used in desensitization protocol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. asianpubs.org [asianpubs.org]
- To cite this document: BenchChem. [Physical and chemical properties of Carboplatin-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15557316#physical-and-chemical-properties-of-carboplatin-d4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com